

Spectroscopic Characterization of 6-(Dimethylamino)-4-methylnicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 6-(Dimethylamino)-4-methylnicotinic acid

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Executive Summary

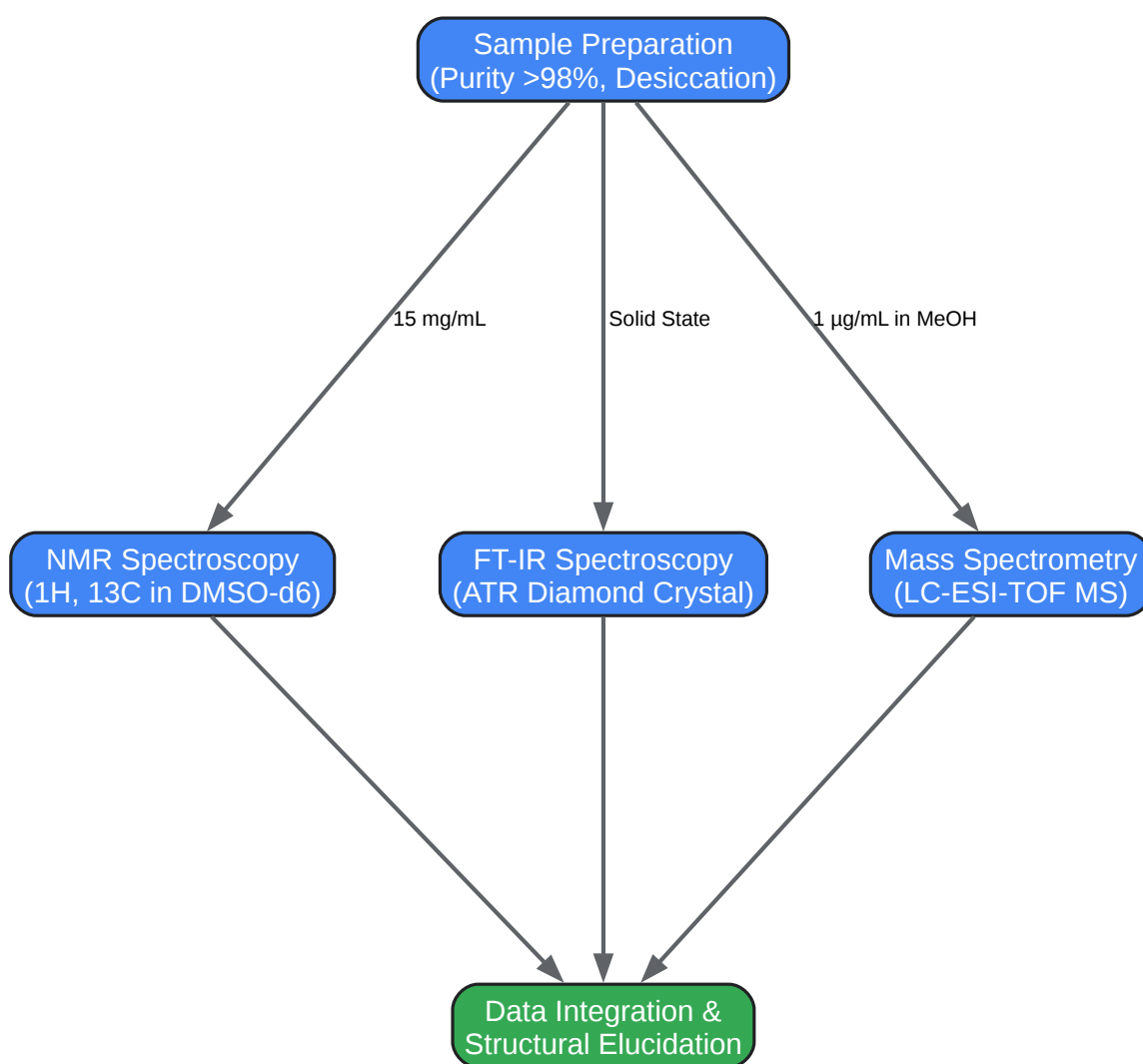
In the landscape of rational drug design and synthetic heterocyclic chemistry, highly substituted pyridine scaffolds serve as critical pharmacophores. **6-(Dimethylamino)-4-methylnicotinic acid** (also referred to as 6-(dimethylamino)-4-methylpyridine-3-carboxylic acid) is a specialized nicotinic acid derivative characterized by its unique electronic push-pull system. The molecule features a strongly electron-donating dimethylamino group at C6 and an electron-withdrawing carboxylic acid at C3, modulated by the steric and weak inductive effects of a methyl group at C4[1].

For researchers and application scientists, the rigorous structural validation of this intermediate is paramount. This whitepaper provides an in-depth, causality-driven guide to the spectroscopic elucidation (NMR, FT-IR, and LC-MS) of **6-(Dimethylamino)-4-methylnicotinic acid**, establishing self-validating protocols to ensure data integrity and reproducibility.

Molecular Architecture & Predictive Rationale

Understanding the spectroscopic signature of this molecule requires an analysis of its stereoelectronic environment:

- The "Push-Pull" Resonance: The lone pair on the C6-dimethylamino nitrogen delocalizes into the pyridine ring (+M effect), significantly increasing electron density at the ortho (C5) and para (C3) positions.
- Deshielding at C2: The C2 proton is sandwiched between the electronegative pyridine nitrogen (N1) and the electron-withdrawing carboxylic acid (-M effect) at C3, leading to extreme deshielding[2].
- Shielding at C5: Conversely, the C5 proton is highly shielded due to the direct +M effect from the adjacent C6-dimethylamino group, a hallmark of 2-aminopyridine derivatives[3].



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Caption: Multi-modal spectroscopic workflow for the structural validation of substituted pyridines.

Nuclear Magnetic Resonance (NMR) Spectroscopy Self-Validating Acquisition Protocol

To ensure quantitative integration and prevent rapid proton exchange of the carboxylic acid, DMSO-d₆ is the optimal solvent.

- **Sample Preparation:** Dissolve 15.0 ± 0.1 mg of the analyte in 600 μ L of anhydrous DMSO-d₆ containing 0.03% v/v Tetramethylsilane (TMS). The use of anhydrous solvent is critical to prevent the HDO water peak from obscuring the aliphatic methyl signals.
- **System Equilibration:** Equilibrate the 400 MHz spectrometer probe to 298.0 K for 5 minutes. Thermal stability prevents chemical shift drift during acquisition.
- **Tuning & Shimming:** Perform automated tuning and matching (ATM). Execute gradient shimming until the TMS linewidth at half-height is < 1.0 Hz.
- **¹H Acquisition:** Spectral width = 15 ppm; 30° excitation pulse; acquisition time = 3.0 s; relaxation delay (D1) = 2.0 s; 16 transients. Causality: A 2.0 s D1 ensures complete relaxation of the sterically hindered methyl protons, preventing integration bias.
- **¹³C Acquisition:** Spectral width = 250 ppm; power-gated decoupling (WALTZ-16); D1 = 2.0 s; 1024 transients.

¹H NMR Data Interpretation

The para relationship between the C2 and C5 protons eliminates standard ortho or meta coupling, resulting in two distinct singlets.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality / Rationale
12.80	br s	1H	-COOH	Highly deshielded acidic proton; broad due to dynamic hydrogen bonding exchange.
8.55	s	1H	C2-H	Extreme deshielding from adjacent N1 and C3-carboxyl group[2].
6.45	s (br)	1H	C5-H	Shielded by the strong +M resonance effect of the C6-N(CH ₃) ₂ group[3]. May show fine allylic broadening ($J < 1$ Hz) with C4-CH ₃ .
3.05	s	6H	-N(CH ₃) ₂	Typical shift for N-methyl groups conjugated to an aromatic pyridine ring[3].

2.40	s	3H	C4-CH3	Benzylic-type methyl group, slightly deshielded by the aromatic ring current.
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¹³C NMR Data Interpretation

Chemical Shift (δ, ppm)	Assignment	Causality / Rationale
168.5	C=O (Carboxyl)	Characteristic carbonyl carbon of a conjugated nicotinic acid[4].
159.0	C6	Highly deshielded quaternary carbon directly attached to the electronegative amine.
152.5	C2	Aromatic CH sandwiched between two electron-withdrawing moieties.
149.0	C4	Quaternary aromatic carbon attached to the methyl group.
112.0	C3	Quaternary carbon bearing the carboxylic acid.
106.5	C5	Highly shielded aromatic carbon due to ortho +M effect from the dimethylamino group.
37.8	-N(CH3)2	Aliphatic carbons attached to nitrogen.
21.5	C4-CH3	Standard benzylic methyl carbon.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups, specifically the hydrogen-bonding network of the carboxylic acid and the aromatic amine stretches.

ATR-FTIR Workflow

- **Background Validation:** Clean the diamond Attenuated Total Reflectance (ATR) crystal with spectroscopic-grade isopropanol. Acquire a 32-scan background spectrum to ensure baseline transmission > 95%. Causality: Failing to subtract ambient CO₂ and water vapor will create false peaks in the 2300 cm⁻¹ and 3300 cm⁻¹ regions.
- **Sample Compression:** Apply 2-3 mg of solid sample to the crystal. Apply uniform pressure (~50-80 N) using the anvil. Causality: High-pressure contact prevents air pockets, which cause baseline scattering and peak distortion.
- **Acquisition:** 32 co-added scans, 4000 to 400 cm⁻¹, 4 cm⁻¹ resolution. Apply ATR penetration-depth correction.

IR Spectral Assignments

Wavenumber (cm ⁻¹)	Intensity	Assignment	Structural Significance
3100 – 2500	Strong, Broad	O-H stretch	Indicates strong intermolecular hydrogen bonding typical of solid-state carboxylic acids.
2920	Weak	C-H stretch	Aliphatic C-H stretching from the methyl and dimethylamino groups.
1695	Strong, Sharp	C=O stretch	Conjugated carboxylic acid carbonyl. The shift below 1710 cm ⁻¹ confirms conjugation with the pyridine ring[4].
1605, 1550	Medium	C=C, C=N stretch	Aromatic ring breathing modes of the pyridine core.
1380	Medium	C-N stretch	Aryl-amine C-N stretching from the C6-dimethylamino group.

Mass Spectrometry (LC-ESI-TOF MS)

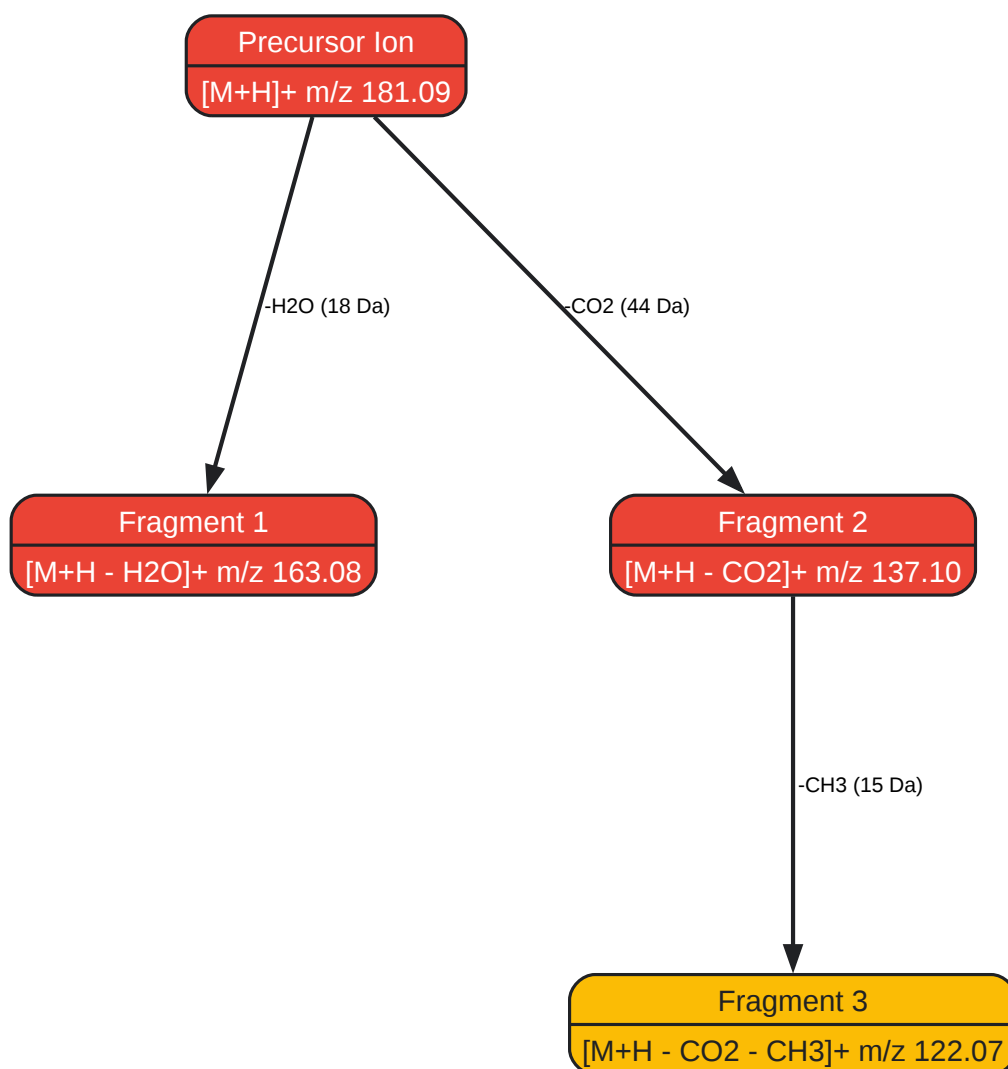
High-resolution mass spectrometry (HRMS) confirms the exact molecular weight and provides structural connectivity through collision-induced dissociation (CID).

LC-MS Acquisition Protocol

- Calibration: Infuse an ESI tuning mix to calibrate the Time-of-Flight (TOF) analyzer, ensuring mass accuracy < 2 ppm.
- Chromatography: Inject 2.0 μL of a 1.0 $\mu\text{g/mL}$ sample (in 50:50 MeOH:H₂O with 0.1% Formic Acid) onto a C18 column (50 x 2.1 mm, 1.8 μm). Elute with a rapid 3-minute gradient of 5% to 95% Acetonitrile (0.1% FA).
- Ionization: ESI in positive mode (ESI+). Capillary voltage = 3500 V. Causality: The highly basic dimethylamino nitrogen and the pyridine nitrogen readily accept protons, making ESI+ highly sensitive for this scaffold.

Fragmentation Logic & Data

- Formula: C₉H₁₂N₂O₂
- Exact Mass: 180.0899 Da
- Observed Precursor [M+H]⁺: m/z 181.0972



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Caption: ESI+ CID fragmentation pathway of **6-(Dimethylamino)-4-methylnicotinic acid**.

Fragmentation Analysis: Upon subjection to 15-25 eV collision energy, the protonated molecule undergoes characteristic neutral losses. The loss of water (-18 Da) to form an acylium ion (m/z 163) and the decarboxylation (-44 Da) to yield a substituted pyridine cation (m/z 137) are definitive markers of the nicotinic acid moiety. Subsequent loss of a methyl radical from the dimethylamino group yields the m/z 122 fragment, confirming the N-alkyl substitution.

References

- [1](#) [2](#) [3](#) [2](#) [4](#) [4](#)

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Sources

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